Technical Guide: Biological Activity & Synthetic Utility of 5-Iodo-2-methylthiazole Derivatives

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Compound of Interest

Compound Name:	*5-Iodo-2-methylthiazole*
CAS No.:	*1412902-50-1*
Cat. No.:	*B3016683*

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Executive Summary

5-Iodo-2-methylthiazole (CAS: 1412902-50-1) serves as a high-value "privileged scaffold" precursor in medicinal chemistry. Unlike 2-aminothiazoles, which are ubiquitous in sulfa drugs, the 2-methylthiazole core offers a distinct lipophilic profile and metabolic stability, avoiding the potential toxicity associated with the exocyclic amine. The iodine atom at the C5 position acts as a critical "synthetic handle," enabling precise palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck) to generate libraries of 5-substituted-2-methylthiazoles. These derivatives exhibit potent biological activities, most notably as kinase inhibitors (anticancer), antimicrobial agents, and anti-inflammatory modulators.

Part 1: Chemical Profile & Synthetic Utility[1][2]

The biological value of **5-iodo-2-methylthiazole** lies in its reactivity. The C5-Iodine bond is highly labile to oxidative addition by transition metals, allowing for the rapid construction of complex pharmacophores.

Core Reactivity

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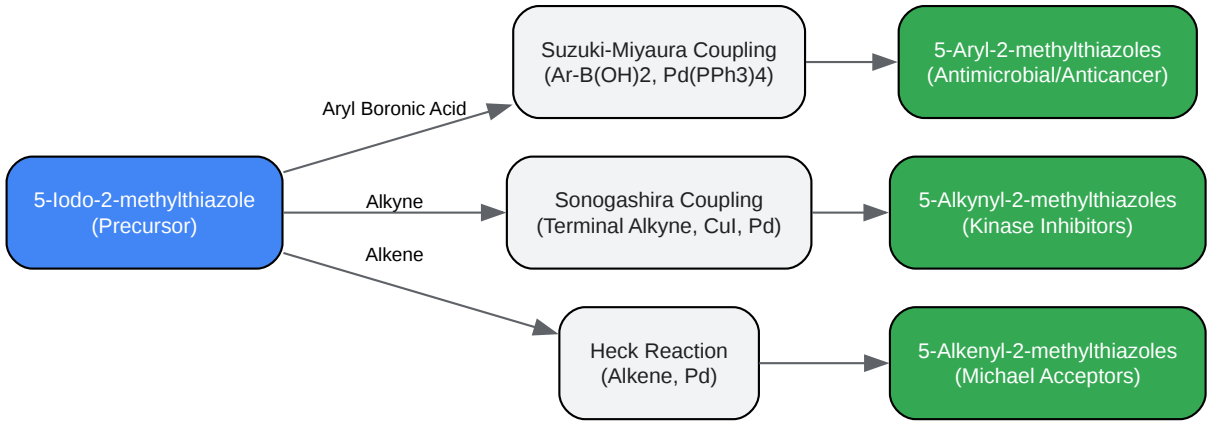
- C2-Position (Methyl): The methyl group at C2 is slightly acidic, allowing for lateral lithiation or oxidation to aldehydes/carboxylic acids, but it primarily serves to enhance lipophilicity (

) and membrane permeability compared to the polar 2-amino group.

- C5-Position (Iodo): The primary site for diversification. The iodine atom is a superior leaving group compared to bromine or chlorine, facilitating cross-coupling reactions under milder conditions.

Synthetic Workflow (Graphviz)

The following diagram illustrates the primary synthetic pathways to access biologically active derivatives from the parent **5-iodo-2-methylthiazole**.



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Caption: Divergent synthesis of bioactive 5-substituted-2-methylthiazoles via Pd-catalyzed cross-coupling.

Part 2: Pharmacological Profile & Biological Activity[2][3][4]

Anticancer Activity (Kinase Inhibition)

Derivatives of 5-substituted-2-methylthiazole are potent inhibitors of protein kinases, specifically CDK9 (Cyclin-Dependent Kinase 9) and Src family kinases.

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- Mechanism of Action: The thiazole ring mimics the purine base of ATP, occupying the ATP-binding pocket of the kinase. The 2-methyl group fits into the hydrophobic pocket (gatekeeper region), while the 5-aryl substituent (introduced via the iodo precursor) extends into the solvent-accessible region, forming hydrogen bonds with hinge region residues.
- Key Data:
  - Target: CDK9/Cyclin T1 (critical for RNA Pol II transcription elongation).
  - Potency: 5-Aryl-2-methylthiazoles have demonstrated

    values in the low nanomolar range (10–50 nM) against solid tumor cell lines (e.g., HCT-116, MCF-7).
  - Selectivity: The 2-methyl substitution often improves selectivity for CDK9 over CDK2 compared to 2-amino analogues, reducing off-target toxicity.

Antimicrobial Activity

5-Aryl-2-methylthiazole derivatives exhibit broad-spectrum activity against Gram-positive bacteria and fungi.

- Mechanism: Disruption of bacterial cell membrane integrity and inhibition of DNA gyrase B. The lipophilic 2-methyl group facilitates penetration through the peptidoglycan layer of Gram-positive bacteria.
- Spectrum:
  - Staphylococcus aureus (MRSA strains).
  - Candida albicans (Antifungal).
- SAR Insight: Introduction of electron-withdrawing groups (Cl, NO2) on the 5-phenyl ring (attached via Suzuki coupling of the 5-iodo precursor) significantly enhances antibacterial potency (

  < 5 µg/mL).

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Anti-inflammatory Activity (COX Inhibition)

While 2-aminothiazoles are classic COX inhibitors, 2-methylthiazole derivatives show a unique profile as selective COX-1 inhibitors.

- Mechanism: The scaffold binds to the cyclooxygenase active site. The 5-substitution pattern dictates the size of the molecule and its fit within the COX channel.
- Utility: Potential for developing NSAIDs with reduced gastric ulceration side effects compared to traditional non-selective agents.

Part 3: Structure-Activity Relationship (SAR) Analysis

The following table summarizes the impact of structural modifications on the **5-iodo-2-methylthiazole** core.

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Position	Modification	Effect on Biological Activity
C2 (Methyl)	Retention (-CH3)	Maintains lipophilicity; improves membrane permeability; prevents metabolic acetylation (common in -NH2).
C2 (Methyl)	Oxidation (-CHO)	Increases reactivity; creates Michael acceptors (cytotoxic/anticancer).
C5 (Iodo)	Aryl Group (Phenyl)	Critical for potency. Establishes pi-stacking interactions in kinase pockets.
C5 (Iodo)	Heteroaryl (Pyridine)	Improves water solubility; enhances hydrogen bonding capacity.
C5 (Iodo)	Alkyne Linker	Rigidifies structure; often used to access deep hydrophobic pockets in enzymes.

Part 4: Experimental Protocols

Protocol A: Synthesis of 5-Phenyl-2-methylthiazole (Suzuki Coupling)

A standard procedure to functionalize the **5-iodo-2-methylthiazole** core.

Reagents:

- **5-Iodo-2-methylthiazole** (1.0 equiv)
- Phenylboronic acid (1.2 equiv)
- (5 mol%)

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- (2.0 equiv, 2M aqueous solution)
- Solvent: 1,4-Dioxane or Toluene/Ethanol (4:1)

Step-by-Step Methodology:

- Degassing: Charge a reaction vial with **5-iodo-2-methylthiazole**, phenylboronic acid, and

  . Evacuate and backfill with argon (3 cycles).
- Solvation: Add degassed 1,4-dioxane and the aqueous

  solution via syringe.
- Reaction: Heat the mixture to 90°C for 12–16 hours under argon atmosphere. Monitor conversion by TLC (Hexane:EtOAc 4:1). The starting iodide (

) should disappear.
- Work-up: Cool to room temperature. Dilute with ethyl acetate (30 mL) and wash with water (2 x 15 mL) and brine (15 mL).
- Purification: Dry the organic layer over anhydrous

  , filter, and concentrate in vacuo. Purify the residue via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).
- Validation: Confirm structure via

  -NMR (characteristic thiazole singlet at C4

  7.8 ppm) and HRMS.

Protocol B: In Vitro Cytotoxicity Assay (MTT)

To evaluate the anticancer potential of the synthesized derivative.[1][2][3]

Materials:

- Cell Lines: HCT-116 (Colon cancer), MCF-7 (Breast cancer).[4]

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- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).[3]

Methodology:

- Seeding: Plate cells in 96-well plates at a density of

  cells/well in 100 µL complete media. Incubate for 24h at 37°C/5%

  .
- Treatment: Dissolve the 5-substituted-2-methylthiazole derivative in DMSO. Prepare serial dilutions (0.1, 1, 10, 50, 100 µM) in culture media (final DMSO < 0.1%). Add to wells.
- Incubation: Incubate for 48 or 72 hours.
- Labeling: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Remove media carefully.[3] Add 150 µL DMSO to dissolve purple formazan crystals.
- Quantification: Measure absorbance at 570 nm using a microplate reader.
- Analysis: Calculate

  using non-linear regression analysis (GraphPad Prism).

Part 5: Mechanism of Action (Kinase Inhibition)

The following diagram details the interaction logic for 5-aryl-2-methylthiazoles within a kinase ATP-binding pocket.

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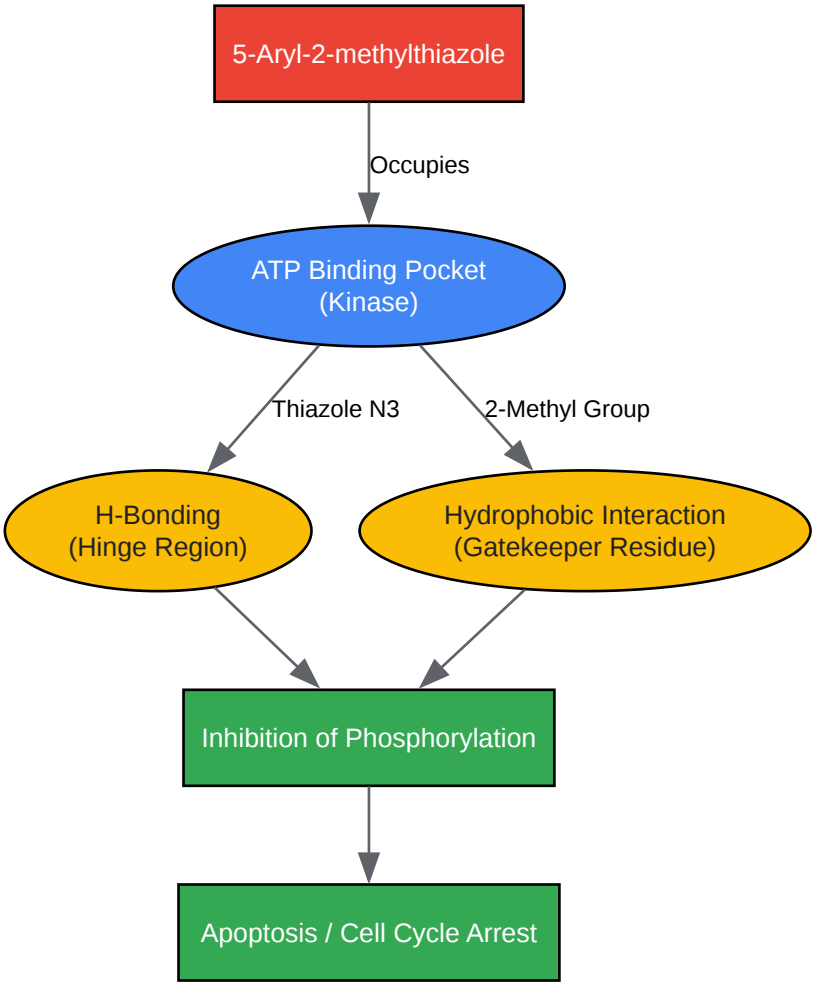

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Caption: Mechanistic pathway of kinase inhibition by 5-aryl-2-methylthiazole derivatives.

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